

Commercial Suppliers of Oxcarbazepine-d4 for Research: A Technical Guide

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Compound of Interest

Compound Name: Oxcarbazepine-d4-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of Oxcarbazepine-d4, a deuterated internal standard crucial for the accurate quantification of the anti-epileptic drug Oxcarbazepine and its active metabolite, licarbazepine, in biological matrices. This document is intended for researchers, scientists, and professionals in drug development who require high-quality, reliable deuterated standards for their analytical needs.

Introduction to Oxcarbazepine-d4

Oxcarbazepine-d4 is a stable isotope-labeled version of Oxcarbazepine, where four hydrogen atoms have been replaced with deuterium. This modification results in a molecule with a higher molecular weight than the parent drug, allowing for its clear differentiation in mass spectrometry-based analytical methods. Its primary application is as an internal standard in pharmacokinetic studies, therapeutic drug monitoring, and other bioanalytical assays that utilize liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard like Oxcarbazepine-d4 is the gold standard for correcting for variability in sample preparation and instrument response, thereby ensuring the accuracy and precision of the quantitative results.

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer Oxcarbazepine-d4 for research purposes. The following table summarizes the key quantitative data from several prominent suppliers to facilitate a

comparative assessment. Researchers are advised to request a certificate of analysis for lot-specific details.

Supplier	CAS Number	Purity	Isotopic Enrichment	Available Sizes
Cayman Chemical	1134188-71-8	≥98% (Oxcarbazepine)	≥99% deuterated forms (d1-d4); ≤1% d0	1 mg, 5 mg
Toronto Research Chemicals (TRC)	1020719-71-4	Not specified	Not specified	2.5 mg, 25 mg
Pharmaffiliates	1020719-71-4	Not specified	d1: 1%, d2: 9%, d3: 35%, d4: 55%	Custom
Alsachim	Not specified	High	High	Custom
Santa Cruz Biotechnology	1020719-71-4	Not specified	Not specified	1 mg, 5 mg
LGC Standards	1020719-71-4	>95% (HPLC)	Not specified	2.5 mg, 25 mg

Note: "Not specified" indicates that the information was not readily available on the supplier's public-facing documentation and would require direct inquiry. Purity and isotopic enrichment are critical parameters; it is highly recommended to obtain a Certificate of Analysis from the supplier for detailed, lot-specific information.

Experimental Protocol: Quantification of Oxcarbazepine and its Metabolite using Oxcarbazepine-d4 as an Internal Standard

The following is a representative experimental protocol for the simultaneous determination of Oxcarbazepine and its active metabolite, 10,11-dihydro-10-hydroxycarbamazepine (MHD), in human plasma using LC-MS/MS with Oxcarbazepine-d4 as the internal standard (IS). This protocol is adapted from a published bioanalytical method.^[1]

1. Materials and Reagents:

- Oxcarbazepine, 10,11-dihydro-10-hydroxycarbamazepine (HOXC), and Oxcarbazepine-d4 (IS) reference standards.
- Acetonitrile (HPLC grade).
- Formic acid (LC-MS grade).
- Ultrapure water.
- Human plasma (blank).

2. Standard and Internal Standard Solution Preparation:

- Prepare stock solutions of Oxcarbazepine, HOXC, and Oxcarbazepine-d4 in a suitable organic solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.
- Prepare working standard solutions by serial dilution of the stock solutions with a mixture of water and acetonitrile.
- Prepare the internal standard working solution by diluting the Oxcarbazepine-d4 stock solution to an appropriate concentration (e.g., 100 ng/mL).

3. Sample Preparation (Protein Precipitation):

- To 50 μ L of human plasma in a microcentrifuge tube, add 100 μ L of the internal standard working solution (Oxcarbazepine-d4).
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge the samples at 13,000 rpm for 5 minutes.
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

4. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatography (LC):

- Column: A C18 reversed-phase column (e.g., Synergi Hydro-RP, 2.0 mm × 50 mm, 4 μm).
[\[1\]](#)
- Mobile Phase: A gradient of mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., acetonitrile).
- Flow Rate: 0.5 mL/min.[\[1\]](#)
- Injection Volume: 5-10 μL.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Source: Electrospray ionization (ESI) in positive mode.[\[1\]](#)
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:[\[1\]](#)
 - Oxcarbazepine: m/z 253.1 → 180.2
 - HOXC: m/z 255.1 → 192.2
 - Oxcarbazepine-d4 (IS): m/z 257.2 → 184.2

5. Data Analysis:

- Quantify the concentrations of Oxcarbazepine and HOXC in the plasma samples by calculating the peak area ratios of the analytes to the internal standard (Oxcarbazepine-d4).
- Generate a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentrations of the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Mechanism of Action of Oxcarbazepine

The primary mechanism of action of Oxcarbazepine involves the blockade of voltage-gated sodium channels in the brain. This action stabilizes hyperexcited neuronal membranes, thereby inhibiting repetitive neuronal firing and reducing the propagation of synaptic impulses, which is the basis of its anticonvulsant effect.[2][3][4][5]

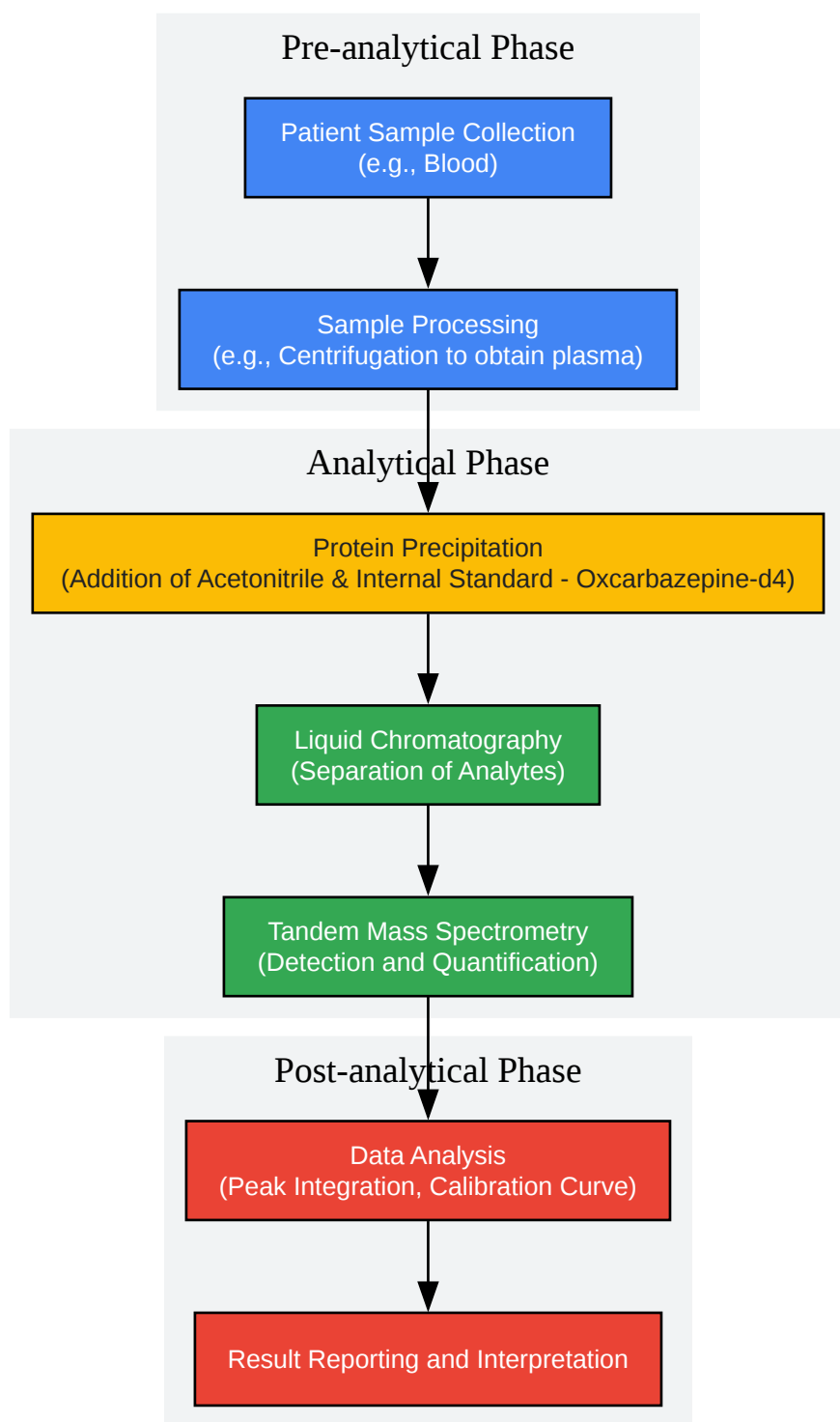


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Mechanism of Action of Oxcarbazepine

Analytical Workflow for Therapeutic Drug Monitoring using LC-MS/MS

The following diagram illustrates a typical workflow for the therapeutic drug monitoring (TDM) of a drug like Oxcarbazepine in a clinical or research setting, utilizing LC-MS/MS with an internal standard such as Oxcarbazepine-d4.



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Therapeutic Drug Monitoring Workflow using LC-MS/MS

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